

# Personal protective equipment for handling 6-Methylquinoline

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## Compound of Interest

Compound Name: 6-Methylquinoline

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## Essential Safety and Handling Guide for 6-Methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **6-Methylquinoline** in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

## Hazard Identification and Classification

**6-Methylquinoline** is classified as a hazardous chemical.<sup>[1]</sup> It is harmful if swallowed, causes skin irritation, and may cause irritation to the eyes and respiratory system.<sup>[2][3]</sup>

Hazard Classification	Category
Acute Oral Toxicity	Category 4 <sup>[1]</sup>
Skin Corrosion/Irritation	Category 2 <sup>[1]</sup>
Serious Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Methylquinoline** is provided below.

Property	Value
Appearance	Light yellow to orange liquid[1]
Odor	Odorless[1]
CAS Number	91-62-3[1]
Molecular Formula	C10H9N[2]
Molecular Weight	143.19 g/mol [2]
Boiling Point	256 - 260 °C (492.8 - 500 °F) @ 760 mmHg[1]
Melting Point	-22 °C (-7.6 °F)[1]
Flash Point	> 113 °C (> 235.4 °F)[1]
Density	1.067 g/mL at 20 °C[2]
Solubility	Not miscible or difficult to mix with water[2]

## Operational and Safety Protocols

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6-Methylquinoline** to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Tight-sealing safety goggles and a face shield are required. <a href="#">[1]</a>
Skin Protection	Wear appropriate protective gloves (chemical-resistant, tested to EN 374) and clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[4]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor/acid gas cartridge. <a href="#">[1]</a> <a href="#">[3]</a>
Body Protection	A lab coat or other protective clothing is necessary. <a href="#">[4]</a>

## Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and prevent accidents.

### Handling:

- Ensure adequate ventilation in the work area, utilizing local exhaust ventilation where possible.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)
- Do not eat, drink, or smoke in the work area.[\[4\]](#)

### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)

- Protect from light.[3]
- Store below +30°C.[2]
- Incompatible with strong oxidizing agents.[1]

## Spill and Emergency Procedures

In the event of a spill or exposure, follow these procedures immediately.

### Spill Response:

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Use an inert absorbent material such as sand, sawdust, or universal binder to soak up the spill.[1][4]
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[1]
- Decontamination: Wash the spill area with 60-70% ethanol followed by a soap and water solution.[3]

### First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth. Do not induce vomiting.[4]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention. Remove and wash contaminated clothing before reuse.[1][4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.

## Disposal Plan

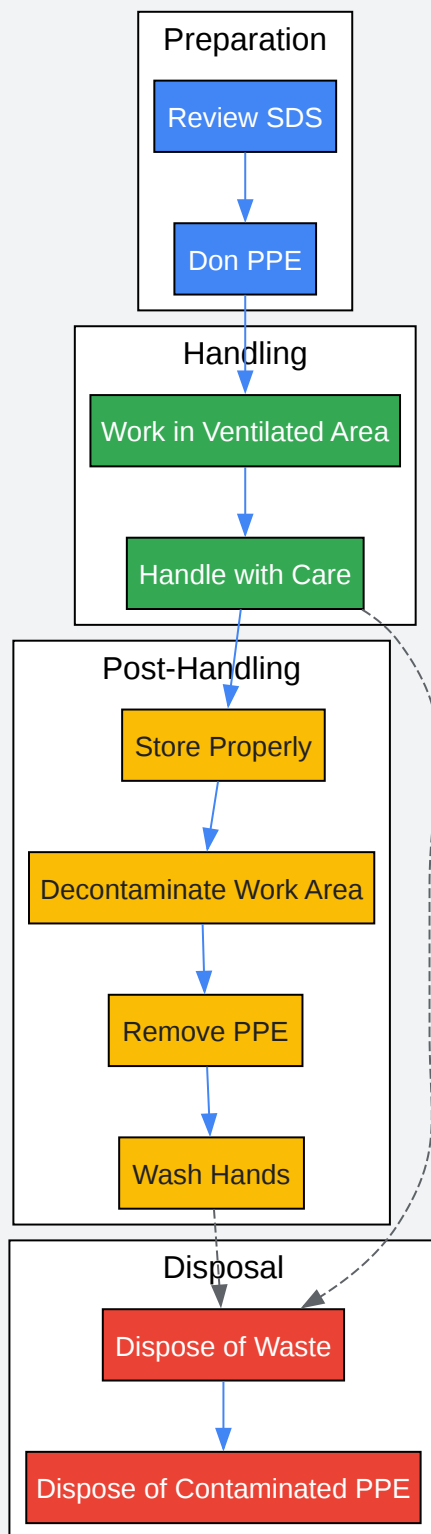
Proper disposal of **6-Methylquinoline** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: Dispose of the contents and container to an approved waste disposal plant.<sup>[1]</sup><sup>[4]</sup> Waste is classified as hazardous and must be disposed of in accordance with local, regional, and national regulations.<sup>[5]</sup>
- Container Disposal: Do not reuse empty containers. Contaminated packaging should be handled in the same way as the substance itself.<sup>[4]</sup>

## Workflow for Handling 6-Methylquinoline

The following diagram illustrates the standard operating procedure for safely handling **6-Methylquinoline** in a laboratory setting.

## Workflow for Safe Handling of 6-Methylquinoline



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Caption: Standard operating procedure for handling **6-Methylquinoline**.

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